

Key Identifiers and Physical Properties of N,N'-Dimethyloxamide

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: N,N'-Dimethyloxamide

CAS No.: 615-35-0

Cat. No.: S600890

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The table below summarizes the fundamental identifying information and physical characteristics of **N,N'-Dimethyloxamide**.

Property Type	Value / Description
CAS Registry Number	615-35-0 [1] [2] [3]
Molecular Formula	$C_4H_8N_2O_2$ [1] [2] [3]
IUPAC Name	N,N'-Dimethylethanediamide [2] [4]
Average Molecular Mass	116.12 g/mol [1] [3] [4]
Melting Point	214 - 217 °C [4] [5]
Density	1.1 ± 0.1 g/cm ³ [4]
Other Names	NN'-Dimethyloxamide, N,N'-Dimethyloxalamide [2] [4] [5]

Analytical Methods for Identification

For researchers, confirming the identity and purity of a compound requires analytical techniques. The following section details experimental protocols and key data for identifying **N,N'-Dimethyloxamide**.

Infrared (IR) Spectroscopy

IR spectroscopy is a fundamental tool for identifying functional groups by measuring the absorption of infrared light by chemical bonds.

- **Protocol:** The IR spectrum for **N,N'-Dimethyloxamide** is available in the **NIST/EPA Gas-Phase Infrared Database** [3]. For solid samples, the standard KBr pellet method is typically used. A small amount of the sample is mixed with dry potassium bromide (KBr) and pressed into a transparent pellet under high pressure. This pellet is then placed in the FT-IR spectrometer for analysis.
- **Key Spectral Data:** The IR spectrum is acquired in the **gas phase** [3]. You can access and download the digitized spectrum from the NIST Chemistry WebBook for direct comparison with your experimental data [3].

Melting Point Determination

Melting point is a classic and straightforward method for assessing the purity and identity of a solid compound.

- **Protocol:**
 - **Apparatus Setup:** Use a melting point apparatus (e.g., capillary tube method or a modern automated melting point instrument). Ensure the instrument is properly calibrated.
 - **Sample Preparation:** Finely powder a small amount of the dry compound. Pack it tightly into a sealed-end capillary tube to a height of 2-3 mm.
 - **Measurement:** Place the capillary tube in the apparatus and heat the sample at a controlled rate (e.g., 1-2 °C per minute) as you approach the expected melting point.
 - **Observation:** Record the temperature range at which the sample begins to melt (first drop of liquid) and when it becomes completely liquid. A pure compound typically exhibits a sharp melting range of 1-2 °C.
- **Expected Result:** A pure sample of **N,N'-Dimethyloxamide** will melt between **214°C and 217°C** [4] [5]. A depressed or broadened melting point suggests impurities.

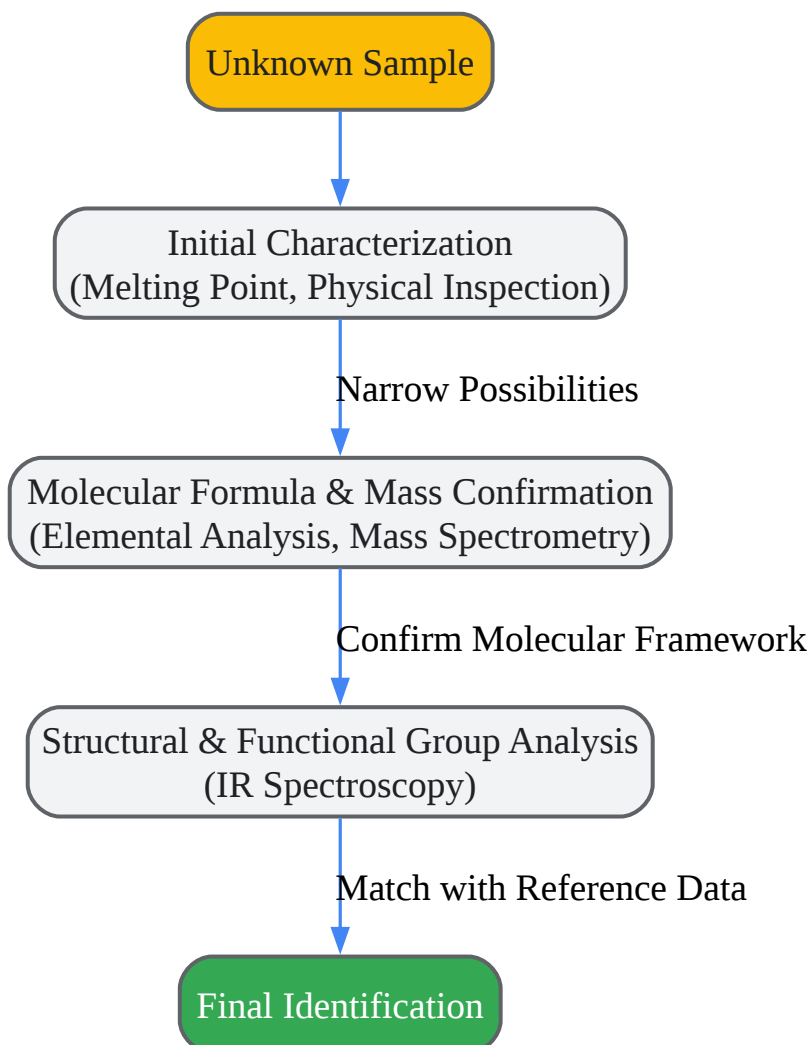
Safety and Handling Information

Proper handling procedures are essential for laboratory safety.

- **Hazard Statements:** This compound may cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335) [4].
- **Precautionary Measures:** Avoid breathing dust/fume/gas/mist/vapors (P261). If in eyes, rinse cautiously with water for several minutes and remove contact lenses, if present and easy to do. Continue rinsing (P305 + P351 + P338) [4].

Experimental Identification Workflow

The diagram below outlines a logical workflow for identifying an unknown sample as **N,N'-Dimethyloxamide**.



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Identification Workflow for *N,N'*-Dimethyloxamide

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References

1. *N,N'*-Dimethyloxamide | CAS 615-35-0 | SCBT - Santa Cruz... Dimethyloxamide [scbt.com]
2. *N,N'*-Dimethyloxamide | C₄H₈N₂O₂ [chemspider.com]
3. *N,N'*-Dimethyloxamide [webbook.nist.gov]
4. *N,N'*-Dimethyloxamide | CAS#:615-35-0 | Chemsrvc [chemsrc.com]
5. *N,N'*-Dimethyloxamide, 98% 5 g | Buy Online | Thermo Scientific Alfa... Dimethyloxamide [fishersci.co.uk]

To cite this document: Smolecule. [Key Identifiers and Physical Properties of *N,N'*-Dimethyloxamide]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b600890#how-to-identify-n-n-dimethyloxamide>]

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